

Englerin A: A Technical Guide to Its Isolation and Structural Elucidation

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Compound of Interest

Compound Name: Englerin-A

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Introduction

Englerin A is a guaiane sesquiterpene natural product that has garnered significant attention within the scientific community due to its potent and highly selective cytotoxic activity against renal cancer cell lines.[1] Isolated from the East African plant *Phyllanthus engleri*, this complex molecule presents a unique 5-7-5 fused tricyclic core with an ether bridge and seven contiguous stereocenters.[2] Its remarkable biological profile, with GI₅₀ (50% growth inhibition) values in the nanomolar range for specific cancer cells, has made it a compelling target for total synthesis and a subject of intensive investigation for novel anticancer drug development.[1] This technical guide provides an in-depth overview of the seminal work on the isolation and complete structural determination of Englerin A, presenting detailed experimental protocols, quantitative data, and logical workflows.

Isolation of Englerin A

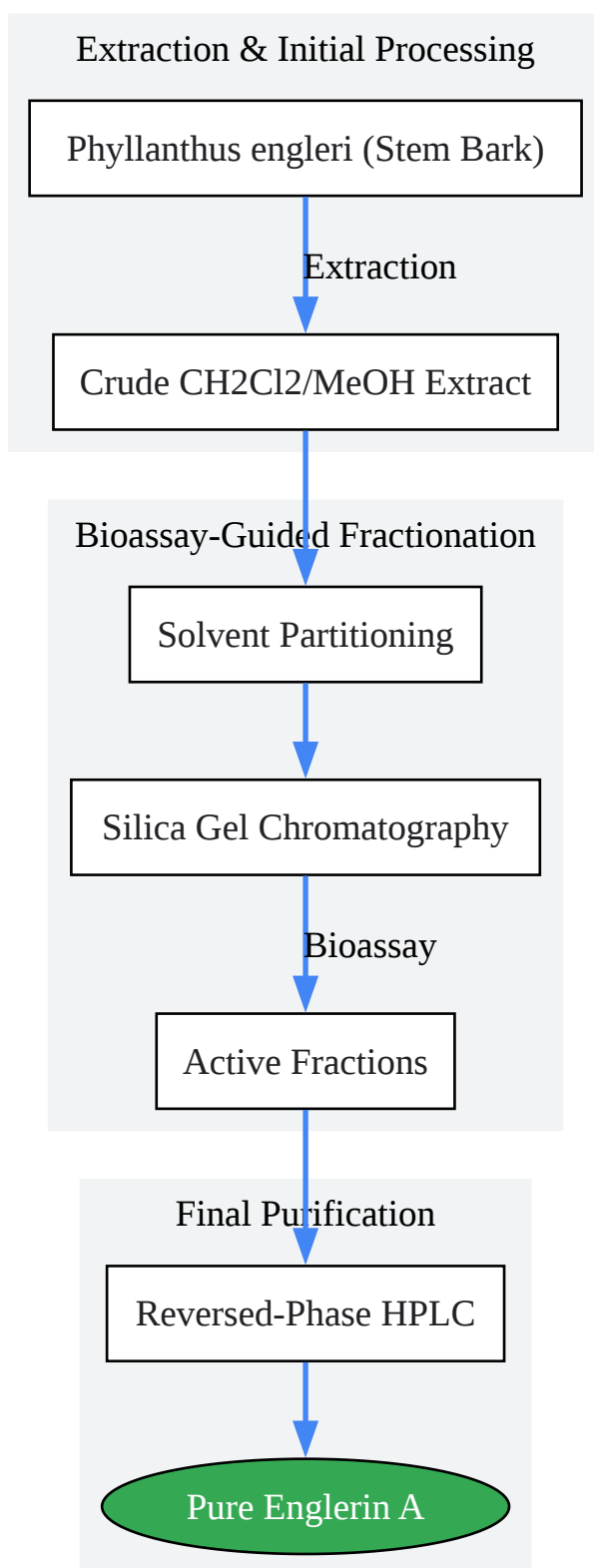
Englerin A was first isolated through a bioassay-guided fractionation approach from the stem bark of *Phyllanthus engleri*. [1] The process was directed by the selective growth inhibitory

activity of the plant extracts against renal cancer cell lines in the National Cancer Institute's 60-cell line screen (NCI-60).

Experimental Protocol: Isolation

- **Plant Material and Extraction:** The stem bark of *Phyllanthus engleri* was collected and dried. The dried material was then ground and extracted with a 1:1 mixture of dichloromethane (CH_2Cl_2) and methanol (MeOH) to yield a crude organic extract.[3]
- **Solvent Partitioning:** The crude extract was subjected to solvent-solvent partitioning to separate compounds based on polarity. This step is crucial for the initial cleanup and enrichment of the active components.
- **Bioassay-Guided Fractionation:** The resulting fractions were tested for their cytotoxic activity against a panel of cancer cell lines, with a particular focus on renal cancer cell lines like A498 and UO-31. Fractions demonstrating high potency and selectivity were prioritized for further purification.
- **Chromatographic Purification:** The active fractions were subjected to multiple rounds of chromatography.
 - **Silica Gel Chromatography:** Initial separation was performed on a silica gel column using a gradient elution system, typically with mixtures of hexane and ethyl acetate or chloroform and methanol, to separate compounds based on polarity.
 - **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC):** Final purification to yield pure Englerin A was achieved using RP-HPLC with a C18 column, typically using a water/acetonitrile or water/methanol gradient as the mobile phase.

The isolation workflow is depicted below, illustrating the progression from raw plant material to the purified active compound.



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Figure 1: Isolation Workflow for Englerin A.

Structure Elucidation

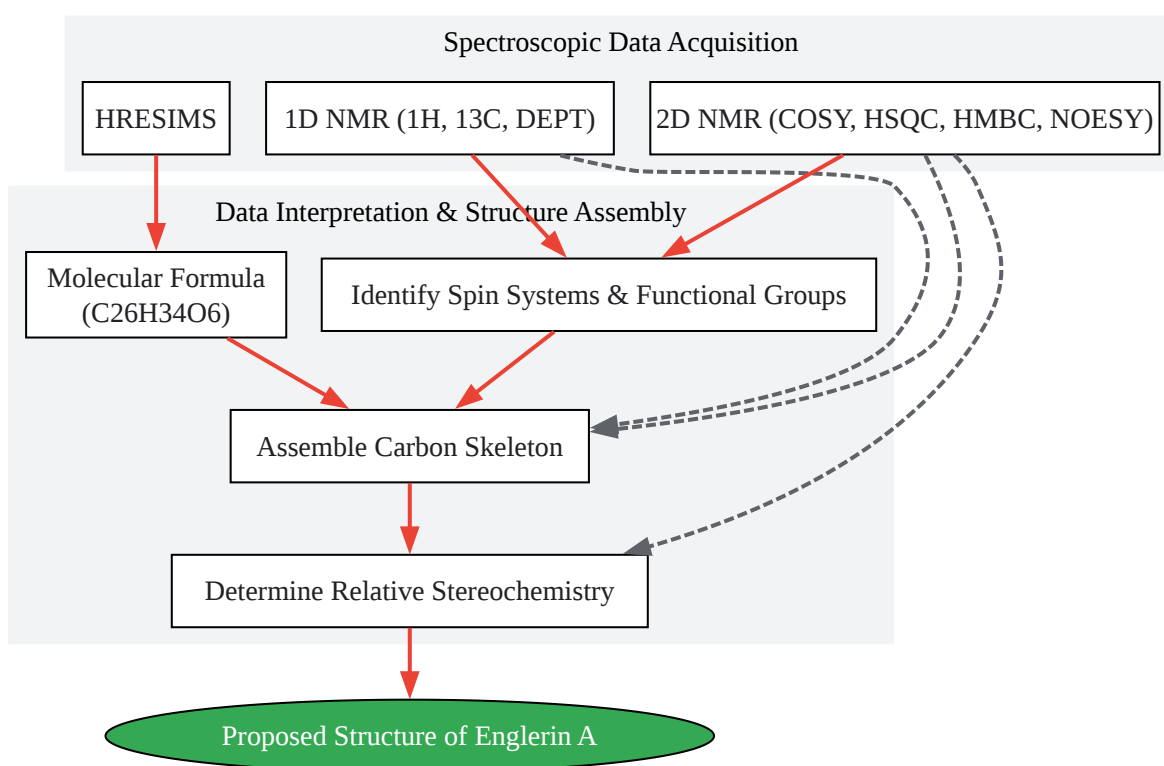
The molecular structure of Englerin A was determined through a combination of modern spectroscopic techniques. High-resolution mass spectrometry established its molecular formula, while a suite of one- and two-dimensional Nuclear Magnetic Resonance (NMR) experiments were employed to piece together its complex carbon skeleton and determine its relative stereochemistry.

Experimental Protocol: Structure Elucidation

- Mass Spectrometry (MS): High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was used to determine the exact mass of the molecule. The analysis yielded the molecular formula $C_{26}H_{34}O_6$.^[4]
- NMR Spectroscopy: All NMR spectra were typically recorded in deuterated chloroform ($CDCl_3$) or deuterated methanol (CD_3OD).
 - 1H NMR: Provided information on the number and chemical environment of protons, including their multiplicity (splitting patterns) and coupling constants (J-values).
 - ^{13}C NMR: Revealed the number of unique carbon atoms and their hybridization state (sp^3 , sp^2 , sp). DEPT (Distortionless Enhancement by Polarization Transfer) experiments were used to differentiate between CH_3 , CH_2 , CH , and quaternary carbons.
 - 2D NMR - COSY (Correlation Spectroscopy): Used to identify proton-proton (1H - 1H) spin-spin coupling networks, establishing connectivity between adjacent protons, typically over two to three bonds.
 - 2D NMR - HSQC (Heteronuclear Single Quantum Coherence): Correlated each proton signal with its directly attached carbon atom, allowing for the unambiguous assignment of 1H - ^{13}C one-bond connections.
 - 2D NMR - HMBC (Heteronuclear Multiple Bond Correlation): Showed correlations between protons and carbons over two to three bonds (and sometimes longer). This was critical for connecting different spin systems and establishing the overall carbon framework, including the placement of quaternary carbons and ester groups.

- 2D NMR - NOESY (Nuclear Overhauser Effect Spectroscopy): Provided information about the spatial proximity of protons. Correlations in a NOESY spectrum indicate that protons are close to each other in space, which was essential for determining the relative stereochemistry of the seven stereocenters.[2]

The logical flow of the structure elucidation process is outlined in the diagram below.



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Figure 2: Logic Diagram for the Structure Elucidation of Englerin A.

Quantitative Data Summary

This section summarizes the key quantitative data that were instrumental in the characterization of Englerin A.

Table 1: Mass Spectrometry and Molecular Formula

Parameter	Value	Reference
Molecular Formula	C ₂₆ H ₃₄ O ₆	[4]
Molecular Weight	442.5 g/mol	[4]
Exact Mass (Calculated)	442.23553880 Da	[4]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for Englerin A

The following table presents a comparison of the NMR data for natural Englerin A as reported in the literature. Data was recorded in methanol-d₄ at 500 MHz.[5]

Position	δ C (natural)	δ H (natural) (mult, J in Hz)	Key HMBC Correlations	Key NOESY Correlations
1	48.9	1.76 (m)		
2	25.5	1.75 (m), 1.34 (m)		
3	32.0	2.02 (m), 1.28 (m)		
4	86.8	4.09 (d, 7.0)	H-5	
5	55.4	2.22 (d, 7.0)	H-4, H-14	
6	82.7	4.88 (s)	H-13	
7	47.9	2.39 (m)		
8	74.8	5.38 (s)		
9	75.8	5.51 (s)	H-1	
10	44.9	2.31 (m)		
11	22.3	1.05 (d, 6.8)		
12	22.0	0.81 (d, 6.8)		
13	19.3	1.10 (s)	H-6	
14	12.7	1.01 (s)	H-5	
Cinnamate				
1'	168.3	-		
2'	120.3	6.64 (d, 16.0)	C-1', C-3', C-4'	
3'	147.1	7.73 (d, 16.0)	C-1', C-2', C-4'	
4'	132.1	-		
5'/9'	129.9	7.60 (m)		
6'/8'	130.0	7.43 (m)		

7"	132.7	7.43 (m)	C-1"
Glycolate			
1"	173.4	-	
2"	61.9	4.22 (s)	

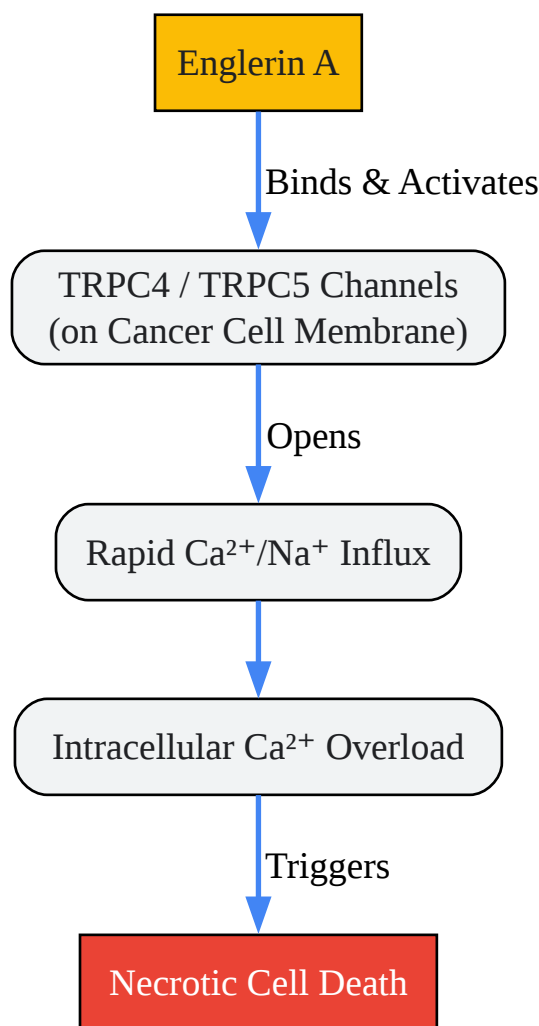
Table 3: Biological Activity of Englerin A

Englerin A exhibits remarkable potency and selectivity against renal cancer cell lines. The GI₅₀ values from the NCI-60 screen highlight this specificity.

Cell Line (Cancer Type)	GI ₅₀ (nM)	Reference(s)
Renal Cancer		
786-0	19	[3]
A498	~10 - 53	[3][5]
ACHN	87	[3]
CAKI-1	11	[3]
RXF 393	19	[3]
SN12C	>1000	[3]
TK-10	1	[3]
UO-31	~11 - 140	[3][5]
Other Cancers (Examples)		
SF-295 (CNS)	>10,000	[5]
OVCAR-3 (Ovarian)	>1000	[3]
NCI-H460 (Lung)	>1000	[3]

Mechanism of Action: A Brief Overview

Subsequent to its discovery, the mechanism of action for Englerin A's potent cytotoxicity was elucidated. It functions as a potent and selective agonist of the Transient Receptor Potential Canonical (TRPC) channels, specifically TRPC4 and TRPC5.[6] Activation of these non-selective cation channels leads to a massive influx of Ca^{2+} and Na^{+} ions into the cancer cells. This rapid increase in intracellular calcium concentration triggers a cascade of events culminating in necrotic cell death.[5]



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Figure 3: Simplified Signaling Pathway of Englerin A-Induced Cytotoxicity.

Conclusion

The discovery of Englerin A is a landmark example of successful bioassay-guided natural product drug discovery. The meticulous process of isolation from *Phyllanthus engleri*, followed

by a comprehensive structural elucidation using advanced spectroscopic methods, revealed a molecule with a complex architecture and unprecedented biological activity. The detailed protocols and data presented herein provide a technical foundation for researchers in natural products chemistry, medicinal chemistry, and oncology. The unique structure and potent, selective mechanism of action of Englerin A continue to inspire synthetic efforts and serve as a promising scaffold for the development of new-generation therapies for renal cancer.

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